

Application Notes and Protocols: Dihydroxylation of Electron-Deficient Alkenes with AD-mix- α

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Compound of Interest

Compound Name: AD-mix-a
Cat. No.: B15976452

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Introduction

The Sharpless Asymmetric Dihydroxylation (AD) is a powerful and reliable method for the enantioselective synthesis of vicinal diols from alkenes.[1] The use of pre-packaged reagent mixtures, known as AD-mix- α and AD-mix- β , has made this Nobel Prize-winning reaction highly accessible and reproducible.[2] AD-mix- α contains the chiral ligand (DHQ)₂PHAL, which is derived from the cinchona alkaloid dihydroquinine, and typically yields diols with (S,S) configuration.[3]

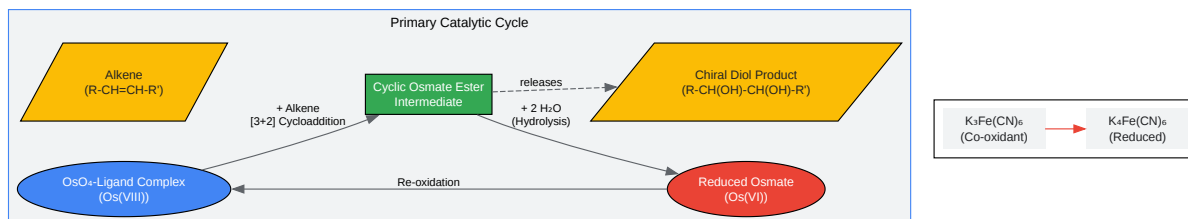
This document provides detailed application notes and protocols specifically for the dihydroxylation of electron-deficient alkenes using AD-mix- α . Osmium tetroxide is an electrophilic oxidant and reacts more slowly with electron-deficient olefins, such as α,β -unsaturated esters and ketones, compared to electron-rich ones.[4][5] Consequently, specific strategies and considerations are necessary to achieve high yields and enantioselectivities for these challenging substrates.

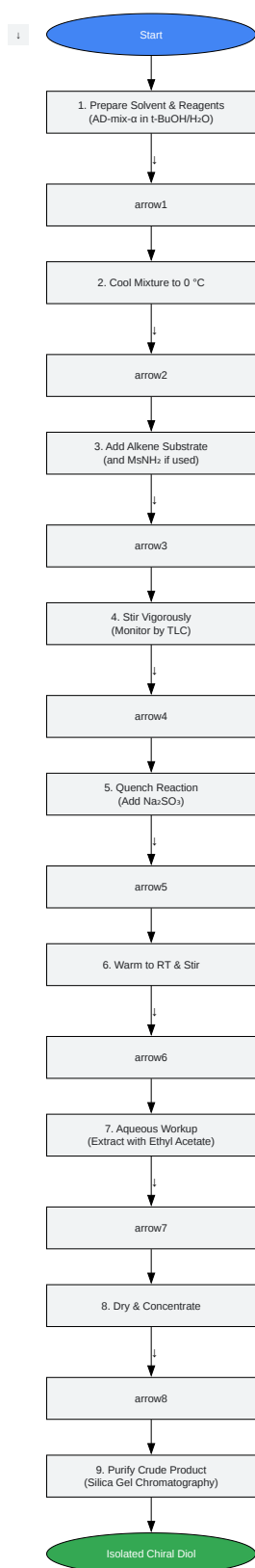
Reaction Mechanism and Stereoselectivity

The dihydroxylation proceeds via a catalytic cycle involving osmium tetroxide. The key steps are illustrated in the diagram below.

The reaction begins with the formation of a complex between osmium tetroxide (OsO_4) and the chiral ligand $((\text{DHQ})_2\text{PHAL}$ in AD-mix- α).^[2] This chiral complex then undergoes a [3+2] cycloaddition with the alkene to form a cyclic osmate ester intermediate.^[6] Hydrolysis of this intermediate releases the chiral diol and the reduced Os(VI) species. A stoichiometric co-oxidant, potassium ferricyanide ($\text{K}_3\text{Fe(CN)}_6$), contained within the AD-mix, regenerates the Os(VIII) catalyst, allowing the cycle to continue.^[2]

Stereochemical Control: The chirality of the final diol product is directed by the chiral ligand. For AD-mix- α , which contains $(\text{DHQ})_2\text{PHAL}$, the OsO_4 is delivered to a specific face of the alkene. A widely used mnemonic predicts the stereochemical outcome: with the alkene drawn in a horizontal plane, AD-mix- α preferentially attacks the "bottom" or α -face.^[7]





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References

- 1. Manganese catalyzed cis-dihydroxylation of electron deficient alkenes with H₂O₂ - Organic & Biomolecular Chemistry (RSC Publishing) [pubs.rsc.org]
- 2. Sharpless asymmetric dihydroxylation - Wikipedia [en.wikipedia.org]
- 3. pdfs.semanticscholar.org [pdfs.semanticscholar.org]
- 4. alfa-chemistry.com [alfa-chemistry.com]
- 5. rroj.com [rroj.com]
- 6. Sharpless Dihydroxylation (Bishydroxylation) [organic-chemistry.org]
- 7. Untitled Document [ursula.chem.yale.edu]
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